

# 2,4,6-trichloronitrobenzene CAS number and molecular formula

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## Compound of Interest

Compound Name: 2,4,6-Trichloronitrobenzene

Cat. No.: B101851

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## Technical Guide: 2,4,6-Trichloronitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4,6-trichloronitrobenzene**, including its chemical identity, physicochemical properties, synthesis, and analytical methodologies. The information is intended for use by researchers, scientists, and professionals in drug development and related fields.

## Chemical Identification

Identifier	Value
Chemical Name	2,4,6-Trichloronitrobenzene
IUPAC Name	1,3,5-trichloro-2-nitrobenzene <sup>[1]</sup>
CAS Number	18708-70-8
Molecular Formula	C <sub>6</sub> H <sub>2</sub> Cl <sub>3</sub> NO <sub>2</sub>

## Physicochemical Properties

A summary of the key physicochemical properties of **2,4,6-trichloronitrobenzene** is presented below.

Property	Value	Source
Molecular Weight	226.44 g/mol	PubChem
Appearance	Needles in alcohol or light beige crystals	[1]
Melting Point	71-73 °C	Sigma-Aldrich
Boiling Point	303.2 °C (predicted)	ChemSpider
Solubility	Insoluble in water	[1]
Density	1.651 g/cm <sup>3</sup> (predicted)	ChemSpider

## Synthesis of 2,4,6-Trichloronitrobenzene

A common method for the synthesis of **2,4,6-trichloronitrobenzene** is through the nitration of 1,3,5-trichlorobenzene.

### Experimental Protocol:

A detailed experimental protocol for the synthesis of **2,4,6-trichloronitrobenzene** is described in U.S. Patent 3,396,200. The process involves the chlorination of aniline followed by oxidation. [2]

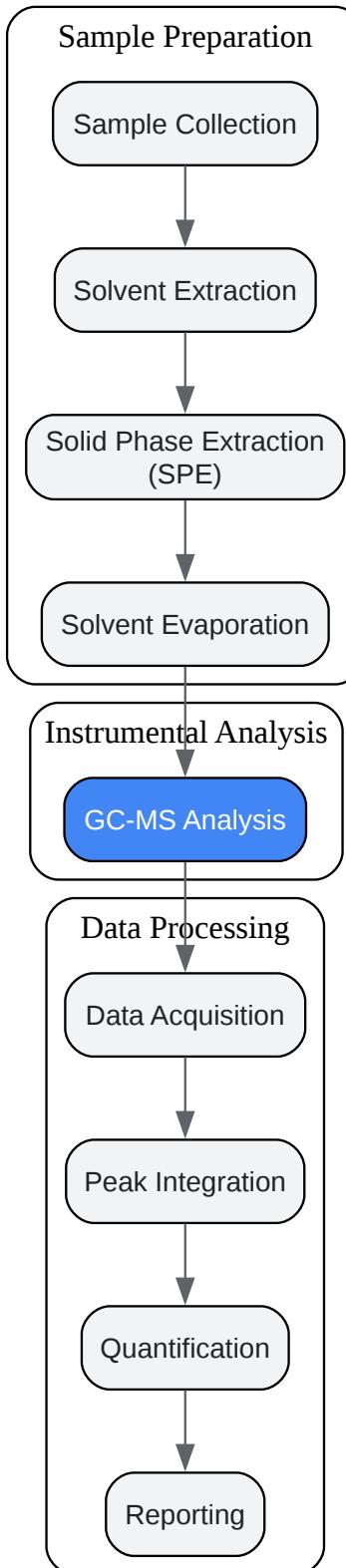
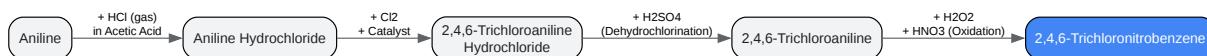
#### Materials:

- Aniline
- Glacial Acetic Acid
- Gaseous Hydrogen Chloride
- Chlorine Gas
- Catalyst (e.g., Ferric Chloride)
- Sulfuric Acid

- Hydrogen Peroxide
- Nitric Acid

Procedure:

- A solution of aniline in glacial acetic acid is treated with gaseous hydrogen chloride to form aniline hydrochloride.[\[2\]](#)
- The aniline hydrochloride solution is then chlorinated with chlorine gas in the presence of a catalyst to produce 2,4,6-trichloroaniline hydrochloride.[\[2\]](#)
- Sulfuric acid is added to dehydrochlorinate the 2,4,6-trichloroaniline hydrochloride.[\[2\]](#)
- The solution is heated under reduced pressure to remove dissolved gases.[\[2\]](#)
- The resulting solution of 2,4,6-trichloroaniline is oxidized by the addition of hydrogen peroxide, followed by the addition of nitric acid with heating.[\[2\]](#)
- The precipitated **2,4,6-trichloronitrobenzene** is then recovered by filtration.[\[2\]](#)



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## References

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[pubchem.ncbi.nlm.nih.gov]
- 2. US3396200A - Preparation of 2, 4, 6-trichloronitrobenzene - Google Patents  
[patents.google.com]
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